Technical Guide: Synthesis and Characterization of N-(4-cyano-3-methylphenyl)acetamide

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Compound of Interest

Compound Name:	*4-Acetamido-2-methylbenzonitrile*
CAS No.:	*321162-59-8*
Cat. No.:	*B1333803*

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Executive Summary

Compound: N-(4-cyano-3-methylphenyl)acetamide CAS Registry Number: 321162-59-8 Molecular Formula: $C_{10}H_{10}N_2O$ Molecular Weight: 174.20 g/mol [1][2]

This technical guide details the synthesis, purification, and characterization of N-(4-cyano-3-methylphenyl)acetamide. This compound serves as a critical reference standard in the impurity profiling of non-steroidal anti-androgens, specifically Bicalutamide (Casodex). It represents the "desfluoro-methyl" analog impurity, potentially arising from methylated contaminants in the trifluoromethyl-benzene starting materials used in commercial drug manufacturing.

The protocol below prioritizes high-purity isolation suitable for analytical standard generation (HPLC/NMR reference), utilizing a scalable acetylation workflow.

Part 1: Retrosynthetic Analysis & Strategy

The target molecule is an acetanilide derivative possessing a nitrile group. The most robust synthetic disconnection is at the amide bond.

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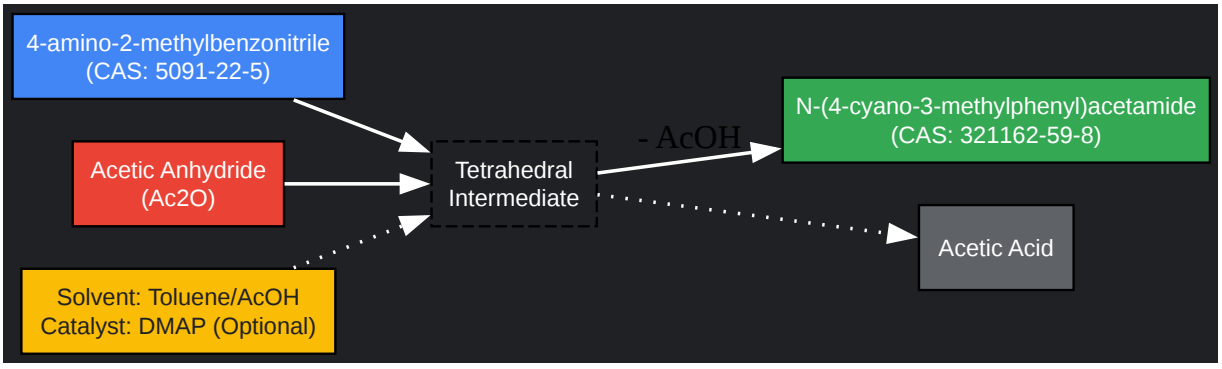
Strategic Considerations

- Chemisty: Nucleophilic acyl substitution.
- Regioselectivity: The starting material, 4-amino-2-methylbenzonitrile, has one nucleophilic amine. The nitrile group is electron-withdrawing, reducing the nucleophilicity of the amine compared to simple aniline, requiring forcing conditions (reflux or catalyst).
- Safety: The nitrile group is sensitive to hydrolysis. Strong acidic/basic conditions at high temperatures must be controlled to prevent conversion to the carboxylic acid or amide (hydrolysis of -CN).

Reaction Scheme

The synthesis proceeds via the acetylation of 4-amino-2-methylbenzonitrile using acetic anhydride (

) in a neutral or slightly acidic solvent to minimize nitrile hydrolysis.



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Figure 1: Reaction pathway for the mono-acetylation of the aniline precursor.

Part 2: Experimental Protocol

Materials & Reagents

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Reagent	Equiv.[3][4][5]	Role	Grade
4-amino-2-methylbenzonitrile	1.0	Limiting Reagent	>98%
Acetic Anhydride	1.5 - 2.0	Acylating Agent	Reagent Grade
Toluene	Solvent	Medium	Anhydrous
Ethanol (95%)	Solvent	Recrystallization	USP/ACS

Step-by-Step Methodology

1. Reaction Setup

- Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Charge the flask with 4-amino-2-methylbenzonitrile (5.0 g, 37.8 mmol).
- Add Toluene (50 mL) and stir to create a suspension.
  - Note: Toluene is preferred over DCM to allow higher reaction temperatures, ensuring complete conversion of the electron-deficient aniline.
- Add Acetic Anhydride (5.4 mL, 56.7 mmol) dropwise over 5 minutes.
- (Optional) Add a catalytic amount of DMAP (4-dimethylaminopyridine) (10 mg) if reaction kinetics are sluggish.

2. Reaction Execution

- Heat the mixture to reflux (110°C).
- Maintain reflux for 3–5 hours.
- Monitor: Check progress via TLC (Eluent: 50% Ethyl Acetate / 50% Hexane).
  - Target: Disappearance of the starting aniline (

) and appearance of the amide product (

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).

3. Workup & Isolation

- Cool the reaction mixture to room temperature (25°C).
- Concentration: Remove approximately 50% of the toluene under reduced pressure (Rotavap).
- Precipitation: Pour the concentrated residue into ice-cold water (100 mL) with vigorous stirring. The product should precipitate as an off-white solid.
  - Why? This hydrolyzes excess acetic anhydride and precipitates the hydrophobic amide.
- Filtration: Collect the solid via vacuum filtration (Buchner funnel). Wash the cake with cold water (

  mL) and cold hexanes (

  mL) to remove acetic acid traces.

4. Purification (Recrystallization)

- Dissolve the crude solid in minimal boiling Ethanol (95%) or an Ethanol/Water mixture.
- Allow to cool slowly to room temperature, then refrigerate at 4°C for 2 hours.
- Filter the white crystalline needles.
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

Part 3: Characterization & Validation[6]

To validate the structure as N-(4-cyano-3-methylphenyl)acetamide, the following analytical data must be confirmed.

Expected Analytical Data

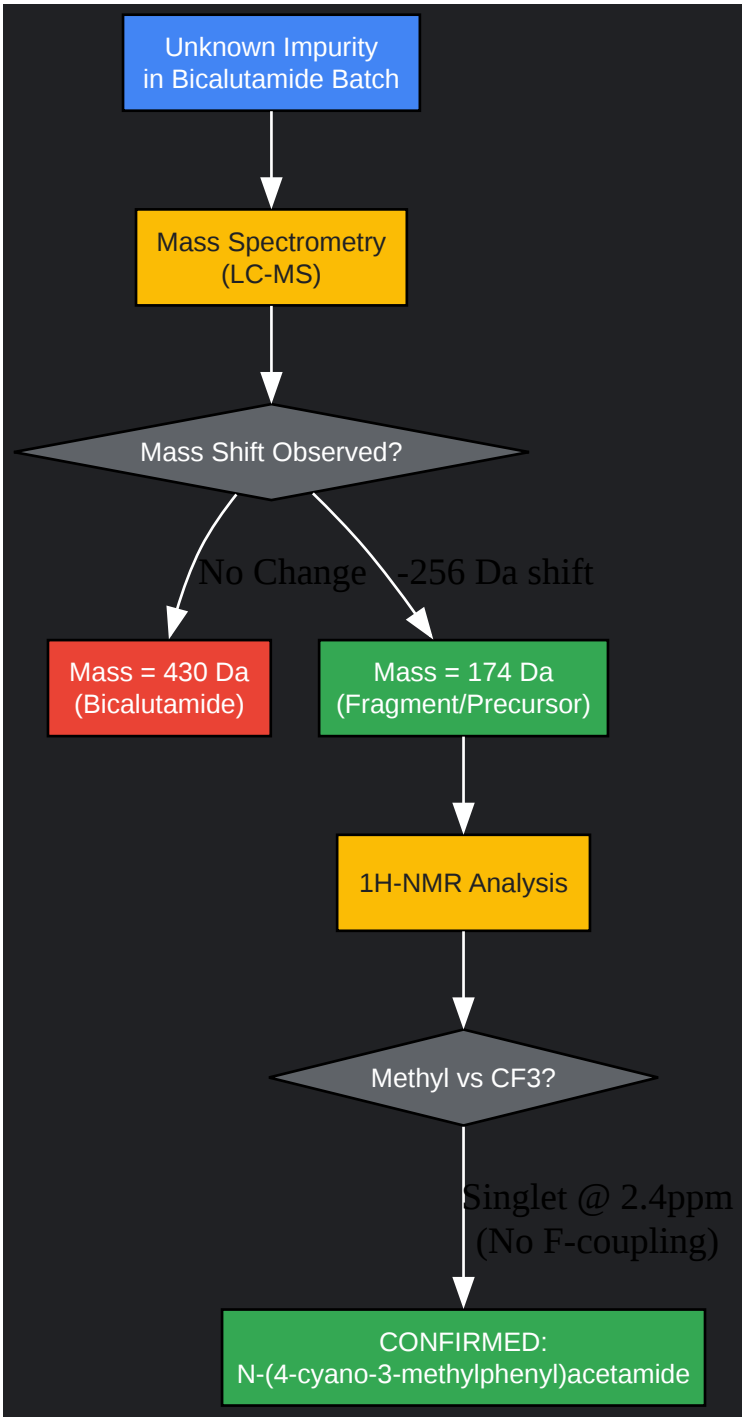
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Technique	Feature	Expected Value/Observation	Structural Assignment
IR (ATR)	Nitrile Stretch		bond intact
IR (ATR)	Amide I		(Secondary Amide)
1H-NMR	Methyl (Ring)		(ortho to CN)
1H-NMR	Methyl (Acetyl)		
1H-NMR	Amide Proton		(exchangeable)
MS (ESI+)	Molecular Ion		Protonated adduct

Impurity Logic & Decision Tree

In drug development, distinguishing this impurity from the active pharmaceutical ingredient (API) is vital.

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Figure 2: Analytical decision tree for identifying the methylated impurity versus the trifluoromethylated API.

Part 4: Safety & Handling

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- Nitrile Hazard: While stable, combustion of nitrile compounds can release toxic cyanide gases. Work in a fume hood.
- Acetic Anhydride: Corrosive and lachrymator. Use proper PPE (gloves, goggles).
- Storage: Store in a cool, dry place. The compound is stable but should be kept away from strong oxidizers and strong acids (to prevent hydrolysis).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 10843, N-(3-methylphenyl)acetamide (Analogous Structure). Retrieved from [Link]
- U.S. Pharmacopeia (USP).Bicalutamide Monograph: Impurity Profiling Standards.
- Org. Synth. 2024.General Procedures for Acetylation of Anilines. (Methodology basis). Retrieved from [Link]
- Vertex AI Search.Bicalutamide Impurity 4 and Related Methyl-Analogs.

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Sources

- 1. tlcstandards.com [tlcstandards.com]
- 2. N-(4-Cyano-3-methylphenyl)acetamide Online | N-(4-Cyano-3-methylphenyl)acetamide Manufacturer and Suppliers [scimplify.com]
- 3. researchgate.net [researchgate.net]
- 4. sphinxsai.com [sphinxsai.com]
- 5. orgsyn.org [orgsyn.org]
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